

molecular structure of (2-Methoxy-5-(pyridin-4-yl)phenyl)boronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Methoxy-5-(pyridin-4-yl)phenyl)boronic acid

Cat. No.: B180624

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An In-depth Technical Guide to **(2-Methoxy-5-(pyridin-4-yl)phenyl)boronic acid**: Structure, Synthesis, and Applications

Introduction

(2-Methoxy-5-(pyridin-4-yl)phenyl)boronic acid is a highly functionalized organoboron compound that has emerged as a critical building block in modern organic synthesis and medicinal chemistry.^[1] Its unique molecular architecture, featuring a phenylboronic acid core substituted with both an electron-donating methoxy group and a heteroaromatic pyridine moiety, imparts valuable reactivity and selectivity.^[1] This guide provides a comprehensive technical overview of its molecular structure, synthesis, characterization, and pivotal applications, particularly its role in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a cornerstone of carbon-carbon bond formation.^{[1][2]} For researchers and professionals in drug discovery, this compound serves as a key intermediate in the synthesis of complex molecules, including targeted therapies for cancer.^[1]

Molecular Structure and Physicochemical Properties

The structure of **(2-Methoxy-5-(pyridin-4-yl)phenyl)boronic acid** is defined by a central benzene ring functionalized with three key groups:

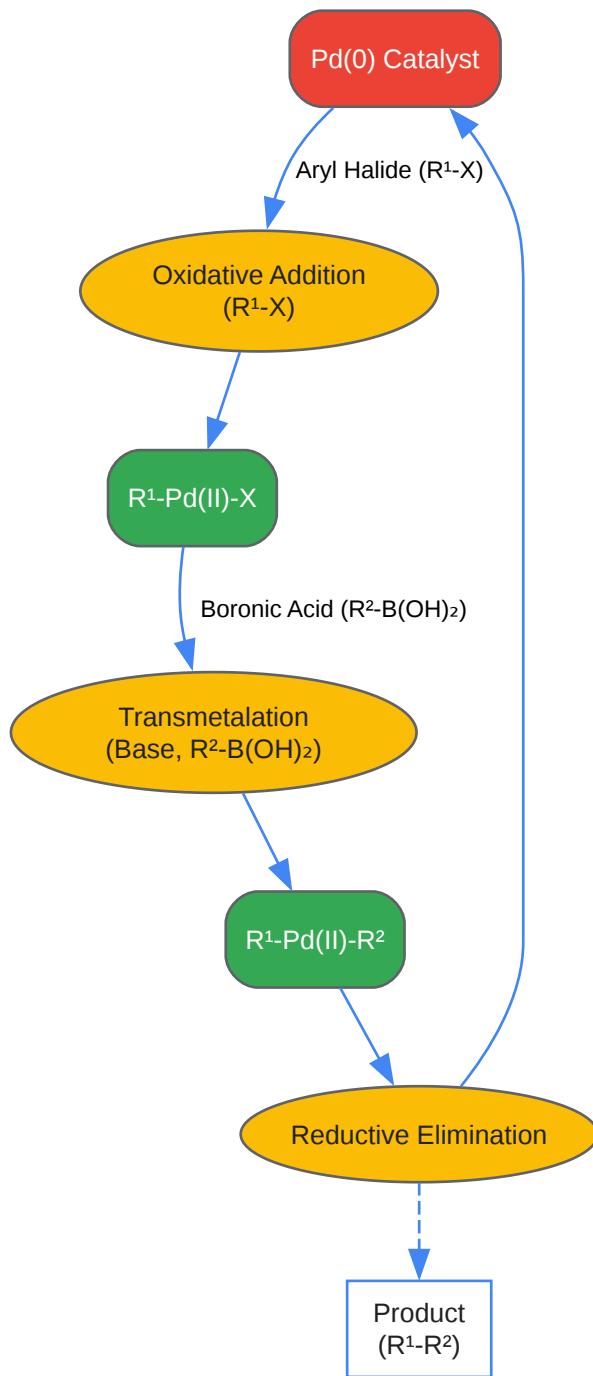
- Boronic Acid Group (-B(OH)₂): This functional group is the cornerstone of the molecule's utility in cross-coupling reactions. The boron atom is electrophilic and, upon activation with a base, facilitates the crucial transmetalation step in the Suzuki-Miyaura catalytic cycle.[3]
- Methoxy Group (-OCH₃): Located at the ortho-position to the boronic acid, this electron-donating group influences the electronic properties of the phenyl ring, potentially impacting the reactivity and regioselectivity of coupling reactions.[4]
- Pyridin-4-yl Group: This nitrogen-containing heteroaromatic ring, positioned at the meta-position to the boronic acid, introduces a basic site and a key structural motif found in numerous biologically active compounds and pharmaceuticals.[5]

The interplay of these groups makes the compound a versatile and valuable reagent in synthetic chemistry.[1]

Chemical and Physical Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ BNO ₃	[1][6][7]
Molecular Weight	229.04 g/mol	[1][8]
CAS Number	196861-33-3	[1][7]
Appearance	White powder	[1]
IUPAC Name	(2-methoxy-5-(pyridin-4-yl)phenyl)boronic acid	[7]
Synonyms	5-Pyridin-4-yl-2-methoxyphenylboronic acid	[1]
Purity	≥95-99% (HPLC)	[1][8]
Storage Conditions	Store at 0-8 °C	[1]

Molecular Structure Visualization



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- To cite this document: BenchChem. [molecular structure of (2-Methoxy-5-(pyridin-4-yl)phenyl)boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180624#molecular-structure-of-2-methoxy-5-pyridin-4-yl-phenyl-boronic-acid]

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